

Revolutionizing CFTR Modulation: In Vitro Application Notes for GLPG2737

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Compound of Interest

Compound Name: GLPG2737
CAS No.: 2093974-63-9
Cat. No.: B15570882

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This document provides detailed application notes and experimental protocols for the in vitro characterization of **GLPG2737**, a novel Type 2 corrector of the Cystic Fibrosis Transmembrane Conductance Regulator (CFTR) protein. **GLPG2737** has demonstrated significant potential in rescuing the function of the most common CF-causing mutation, F508del-CFTR, particularly when used in combination with other CFTR modulators. These protocols are intended to guide researchers in the accurate assessment of **GLPG2737**'s efficacy and mechanism of action in a laboratory setting.

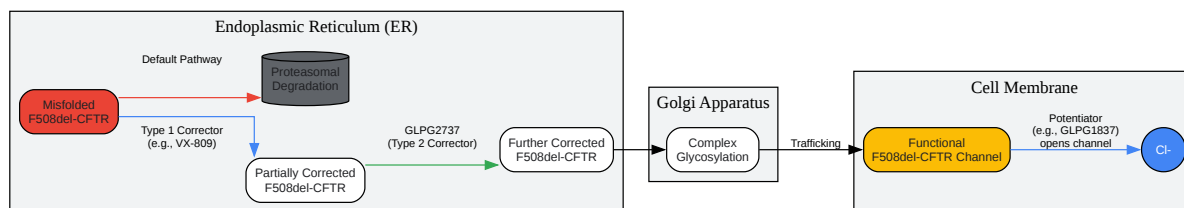
Mechanism of Action

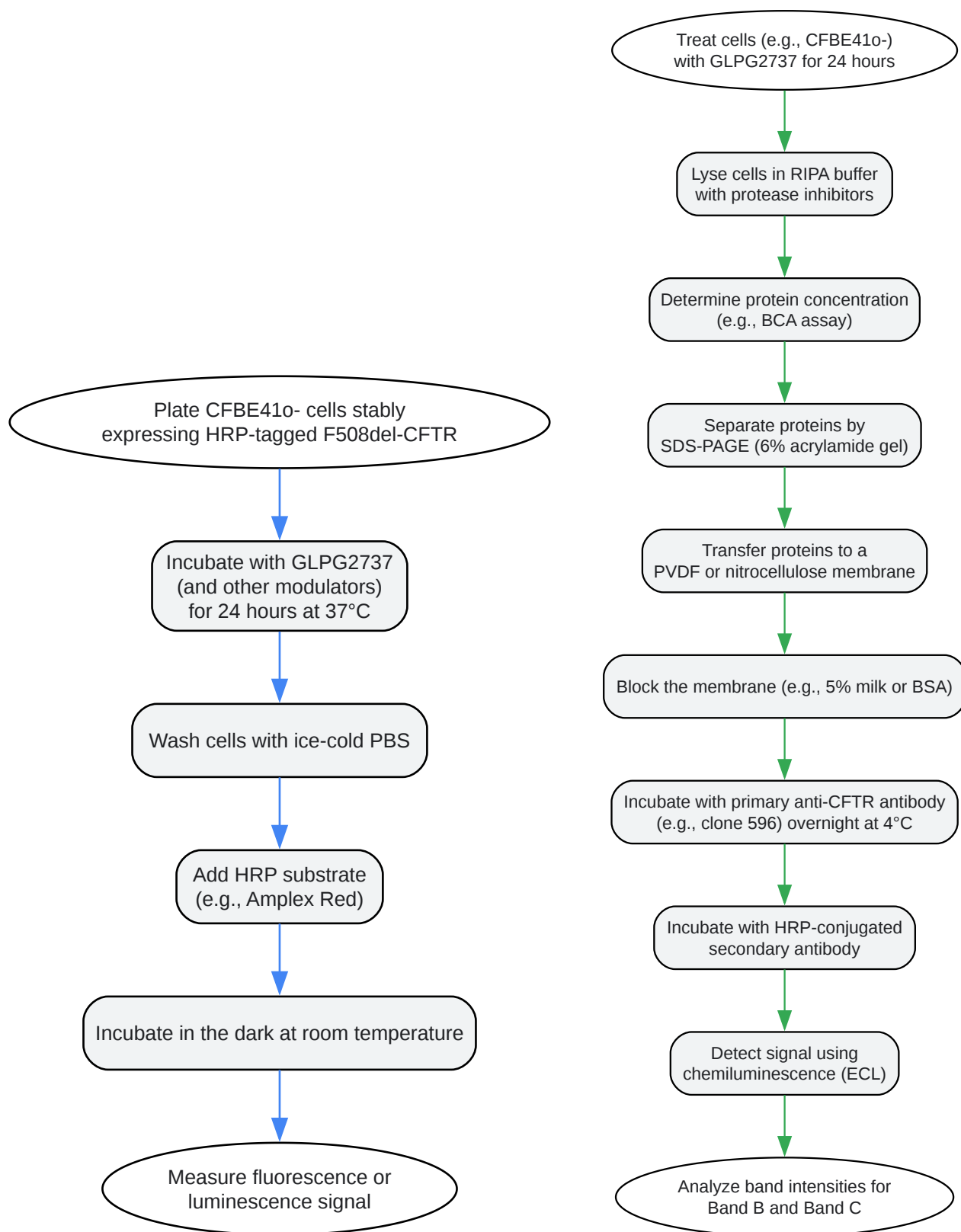
GLPG2737 is a CFTR corrector that aids in the proper folding and trafficking of the F508del-CFTR protein to the cell surface.^{[1][2][3]} Unlike Type 1 correctors (e.g., lumacaftor/VX-809) which primarily stabilize the first membrane-spanning domain (MSD1), **GLPG2737** has a distinct mechanism of action that provides an additive functional effect when combined with a potentiator and a Type 1 corrector.^{[4][5]} This synergistic activity leads to a significant increase in the amount of mature, functional CFTR channels at the plasma membrane, resulting in

enhanced chloride ion transport.[4][6] Interestingly, **GLPG2737** has also been shown to inhibit wild-type CFTR activity, a characteristic that is being explored for its therapeutic potential in other conditions like polycystic kidney disease.[2][7]

Signaling Pathway and Corrector Synergy

The following diagram illustrates the proposed mechanism of action for **GLPG2737** in concert with other CFTR modulators.





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- To cite this document: BenchChem. [Revolutionizing CFTR Modulation: In Vitro Application Notes for GLPG2737]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15570882/docs#revolutionizing-cftr-modulation-in-vitro-application-notes-for-glpg2737>]

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